

Discovery and history of N,N-Diethyl-beta-alanine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Diethyl-beta-alanine hydrochloride*

Cat. No.: B092400

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N,N-Diethyl-beta-alanine Hydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Diethyl-beta-alanine hydrochloride is a derivative of the naturally occurring beta-amino acid, β -alanine. While extensive research exists for β -alanine and its various derivatives, detailed public information specifically concerning the discovery, comprehensive experimental protocols, and in-depth pharmacological evaluation of **N,N-Diethyl-beta-alanine hydrochloride** is limited. This guide synthesizes the available information and provides a framework for understanding this compound, while also highlighting areas where further research is needed.

Physicochemical Properties

A summary of the known physicochemical properties of the parent compound, N,N-Diethyl-beta-alanine, is presented below. Data for the hydrochloride salt is sparse in publicly accessible literature.

Property	Value	Source
Compound Name	N,N-Diethyl-beta-alanine	Biosynth
CAS Number	15674-67-6	Biosynth
Molecular Formula	C ₇ H ₁₅ NO ₂	Biosynth
Molecular Weight	145.2 g/mol	Biosynth
SMILES	CCN(CC)CCC(=O)O	Biosynth

Discovery and History

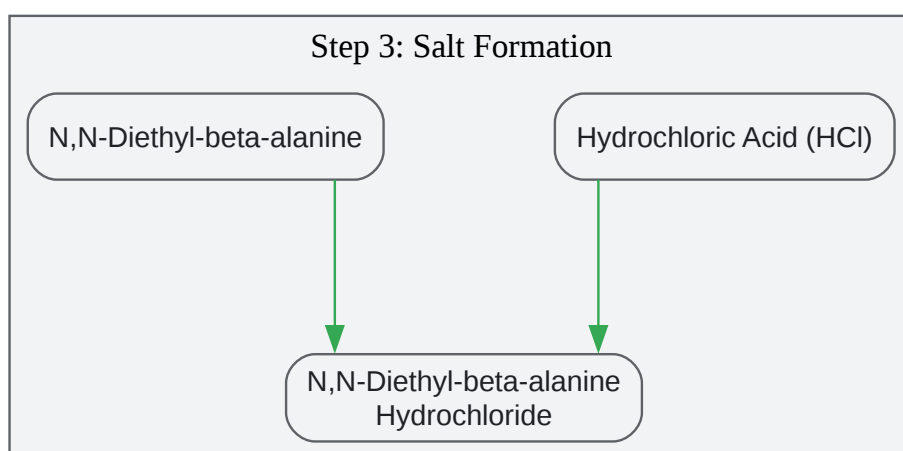
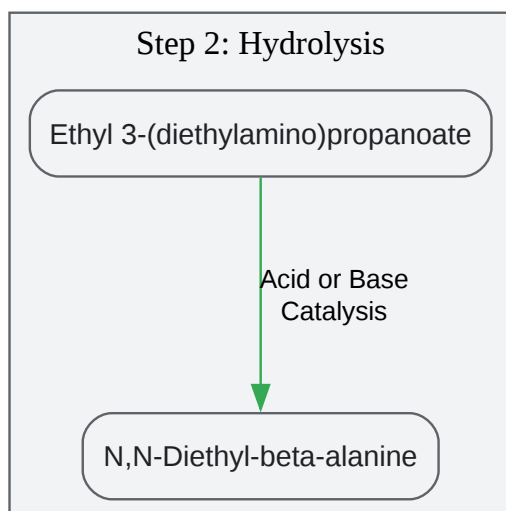
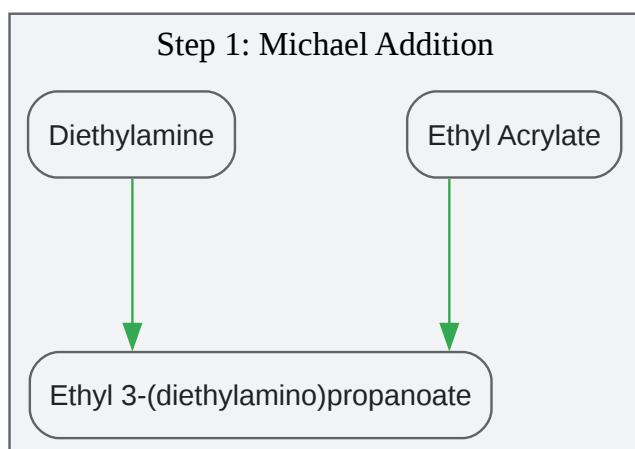
The initial synthesis of N,N-Diethyl-beta-alanine was reported by a research team investigating potential therapeutic agents against L1210 leukemia cells.[1] This early work identified the compound as an effective inhibitor of growth in this cancer cell line, suggesting a potential mechanism of action related to the inhibition of protein synthesis.[1] However, the original publication containing the detailed discovery and initial experimental data is not widely available, limiting a deeper historical analysis.

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **N,N-Diethyl-beta-alanine hydrochloride** is not readily found in the surveyed literature. However, a general synthetic approach can be inferred from standard organic chemistry principles for the formation of N-substituted beta-amino acids and their subsequent conversion to hydrochloride salts.

A plausible synthetic route would involve the Michael addition of diethylamine to an acrylate ester (e.g., ethyl acrylate), followed by hydrolysis of the resulting ester to yield N,N-Diethyl-beta-alanine. The free base could then be treated with hydrochloric acid to form the hydrochloride salt.

Below is a conceptual workflow for this synthesis.



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Conceptual Synthesis Workflow. This diagram illustrates a potential three-step synthesis of **N,N-Diethyl-beta-alanine hydrochloride**.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **N,N-Diethyl-beta-alanine hydrochloride** are not available in the public domain. To conduct further research on this compound, the following experimental designs would be necessary.

General Synthesis Protocol (Hypothetical)

- **Michael Addition:** Diethylamine would be reacted with an equivalent of ethyl acrylate, potentially in a suitable solvent like ethanol. The reaction would likely be stirred at room temperature or with gentle heating until completion, monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Hydrolysis:** The resulting ethyl 3-(diethylamino)propanoate would be hydrolyzed to the carboxylic acid. This could be achieved by refluxing with an aqueous acid (e.g., HCl) or a base (e.g., NaOH), followed by neutralization.
- **Purification and Salt Formation:** The crude N,N-Diethyl-beta-alanine would be purified, for instance, by crystallization or column chromatography. The purified free base would then be dissolved in a suitable solvent (e.g., diethyl ether or ethanol) and treated with a stoichiometric amount of hydrochloric acid (e.g., as a solution in dioxane or isopropanol) to precipitate the hydrochloride salt. The salt would then be collected by filtration and dried.

In Vitro Anti-leukemic Activity Assay (Hypothetical)

To validate the initial findings against L1210 leukemia cells, a standard in vitro cytotoxicity assay would be employed.

- **Cell Culture:** L1210 cells would be cultured in appropriate media and conditions.
- **Compound Treatment:** Cells would be seeded in 96-well plates and treated with a range of concentrations of **N,N-Diethyl-beta-alanine hydrochloride**.
- **Viability Assay:** After a set incubation period (e.g., 48 or 72 hours), cell viability would be assessed using a method such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-

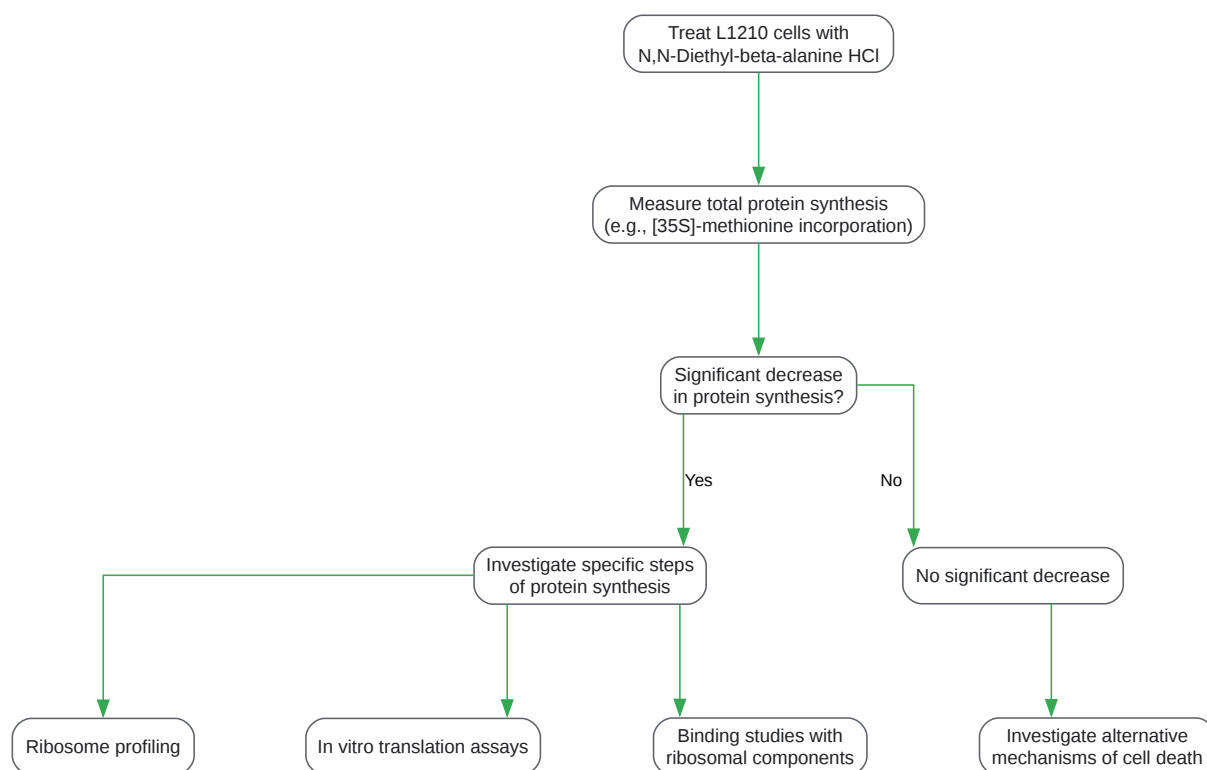
diphenyltetrazolium bromide) or a luminescent-based assay (e.g., CellTiter-Glo®).

- **Data Analysis:** The results would be used to calculate the half-maximal inhibitory concentration (IC₅₀), representing the concentration of the compound that inhibits cell growth by 50%.

Mechanism of Action

The preliminary suggestion for the mechanism of action of N,N-Diethyl-beta-alanine is the inhibition of protein synthesis in L1210 leukemia cells.^[1] However, without further experimental evidence, this remains a hypothesis.

To investigate this proposed mechanism, a logical workflow would involve a series of biochemical assays.



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Investigative Workflow for Mechanism of Action. This diagram outlines a logical progression of experiments to test the hypothesis of protein synthesis inhibition.

Conclusion and Future Directions

N,N-Diethyl-beta-alanine hydrochloride presents as a compound of interest due to its reported activity against leukemia cells. However, the lack of detailed and publicly available

research significantly hampers its further development. The immediate next steps for any research program focused on this molecule would be to:

- Develop and optimize a reproducible synthetic route for the hydrochloride salt.
- Confirm the anti-leukemic activity in vitro and expand the screening to a broader panel of cancer cell lines.
- Conduct detailed mechanistic studies to elucidate the precise mode of action.

The information provided in this guide serves as a starting point for researchers and scientists interested in exploring the potential of **N,N-Diethyl-beta-alanine hydrochloride**. The clear gaps in the existing literature represent opportunities for new and impactful research in the field of drug discovery.

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References

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